

# Personal protective equipment for handling Oxaprotiline

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## Compound of Interest

Compound Name: Oxaprotiline

Cat. No.: B1677841

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## Essential Safety and Handling Guide for Oxaprotiline

This guide provides crucial safety and logistical information for the handling of **Oxaprotiline** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and proper management of this chemical compound.

### Personal Protective Equipment (PPE)

When handling **Oxaprotiline**, which is an antidepressant compound and a norepinephrine reuptake inhibitor, it is imperative to use appropriate personal protective equipment to prevent exposure.<sup>[1][2]</sup> The following PPE is recommended:

- **Eye and Face Protection:** Wear chemical safety goggles or eyeglasses with side shields that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[3][4]</sup> In situations with a risk of splashing, a face shield should also be worn.<sup>[5][6]</sup>
- **Skin Protection:**
  - **Gloves:** Wear two pairs of powder-free nitrile or neoprene chemotherapy gloves that meet the ASTM D6978 standard.<sup>[6][7]</sup> The outer glove should be worn over the gown cuff, and

the inner glove underneath.[7][8] Gloves should be changed regularly, at least hourly, or immediately if they are torn, punctured, or contaminated.[8]

- Gown: A disposable, lint-free gown made of a low-permeability fabric, such as polyethylene-coated polypropylene, with a solid front, long sleeves, and tight-fitting cuffs is required.[6][8] Laboratory coats made of absorbent materials are not suitable.[6]
- Respiratory Protection: While no specific respiratory protection is mandated under normal use conditions with adequate ventilation, a NIOSH-approved respirator should be used if there is a risk of aerosolization or if handling large quantities of the powder.[3][4][7]
- Footwear: Chemical-resistant, steel-toe boots or shoes are recommended.[5]

## Operational Plans: Handling and Storage

### Handling:

- Handle **Oxaprotiline** in accordance with good industrial hygiene and safety practices.[3][4]
- Ensure adequate ventilation in the work area.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke in areas where **Oxaprotiline** is handled, stored, or used.[8]
- Wash hands thoroughly before breaks and at the end of work.[9]

### Storage:

- Store **Oxaprotiline** at room temperature in the continental US; storage conditions may vary elsewhere.[1]
- Always refer to the Certificate of Analysis for specific storage recommendations.[1]
- Keep the container tightly closed in a dry and well-ventilated place.[4]
- Store away from incompatible materials such as halogens, halogenated agents, reducing agents, and oxidizing agents.[4]

## Quantitative Data

Property	Value	Source
Molecular Formula	C20H23NO	[1]
Molecular Weight	293.40	[1]
Appearance	White Powder Solid	[3]
Melting Point	274 - 275 °C / 525.2 - 527 °F	[3]
pH	6 (100 g/l water)	[3]

## Disposal Plan

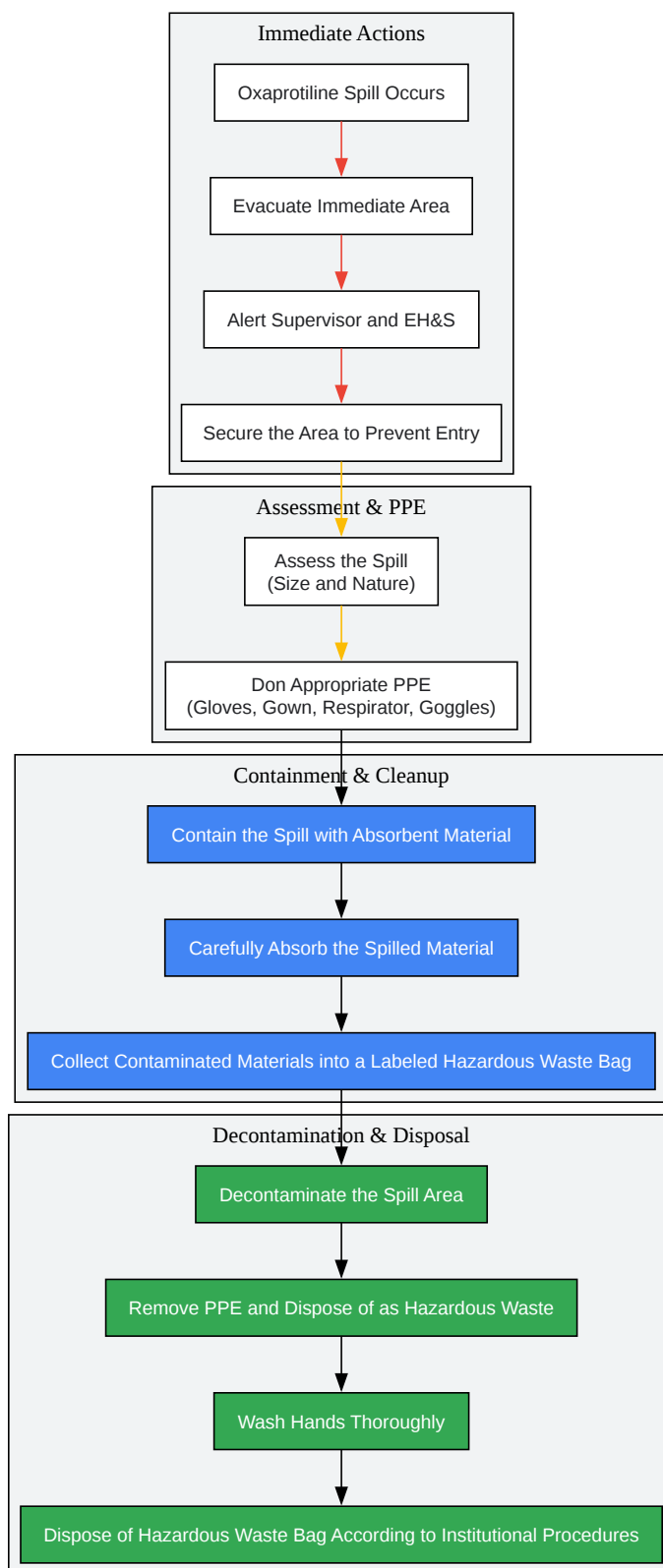
Unused or expired **Oxaprotiline** should be disposed of as hazardous waste. Follow these steps for proper disposal:

- Do Not Flush: Do not dispose of **Oxaprotiline** down the toilet or drain unless specifically instructed to do so by the manufacturer or safety data sheet.[10][11]
- Drug Take-Back Programs: The preferred method of disposal is through a drug take-back program.[10][12] Check with your institution's environmental health and safety department or local waste disposal authorities for available programs.
- Household Trash Disposal (if no take-back program is available):
  - Remove the **Oxaprotiline** from its original container.[12][13]
  - Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter.[12][13] This makes the drug less appealing to children and pets.
  - Place the mixture in a sealable plastic bag, empty can, or other container to prevent leakage.[12][13]
  - Dispose of the sealed container in the household trash.[13]
  - Scratch out all personal information on the empty prescription bottle to protect privacy before recycling or discarding it.[11][12]

## Experimental Protocols Referenced

No specific experimental protocols were cited in the provided context.

## Visualizations



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Caption: Workflow for responding to an **Oxaprotiline** spill.

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